

Solubility of Disperse Red 311 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Disperse red 311

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Abstract

Disperse Red 311 is an anthraquinone-based dye utilized in various industrial applications, including textiles and plastics.[1][2] Its application and efficacy are intrinsically linked to its solubility characteristics in different solvent systems. This technical guide provides a comprehensive overview of the methodologies for determining the solubility of **Disperse Red 311** in organic solvents. While specific quantitative solubility data for **Disperse Red 311** is not extensively available in public literature, this document offers detailed experimental protocols and a framework for generating and presenting such data.

Introduction to Disperse Red 311

Disperse Red 311 is a red dye belonging to the anthraquinone class of colorants.[1][2] Characterized by its molecular formula $C_{22}H_{24}N_6O_9$ and a molecular weight of 516.46 g/mol, it is known for its insolubility in water and good solubility in certain organic solvents like alcohols and ketones.[3][4] This property makes it suitable for dyeing synthetic fibers. Understanding its solubility profile in a range of organic solvents is crucial for optimizing dyeing processes, developing new formulations, and conducting toxicological and environmental impact studies.

Quantitative Solubility Data

A thorough review of scientific literature reveals a lack of specific quantitative data on the solubility of **Disperse Red 311** in a wide array of organic solvents. The data presented below is a template for researchers to populate with their experimentally determined values. It is recommended to determine solubility at various temperatures to understand the thermodynamic properties of the dissolution process.

Table 1: Solubility of **Disperse Red 311** in Various Organic Solvents

Solvent	Temperature (°C)	Solubility (g/L)	Method of Determination	Reference
Acetone	e.g., 25	Enter Value	e.g., Gravimetric	[Your Data]
Ethanol	e.g., 25	Enter Value	e.g., Spectrophotometric	[Your Data]
Methanol	e.g., 25	Enter Value	e.g., Gravimetric	[Your Data]
Toluene	e.g., 25	Enter Value	e.g., Spectrophotometric	[Your Data]
Dimethylformamide (DMF)	e.g., 25	Enter Value	e.g., Gravimetric	[Your Data]
Dimethyl Sulfoxide (DMSO)	e.g., 25	Enter Value	e.g., Spectrophotometric	[Your Data]
Dichloromethane	e.g., 25	Enter Value	e.g., Gravimetric	[Your Data]

Experimental Protocols for Solubility Determination

The solubility of a sparingly soluble dye like **Disperse Red 311** can be determined using several established methods. The choice of method may depend on the solvent, the required precision, and the available equipment.

Isothermal Saturation (Shake-Flask) Method

This is a widely used and reliable method for determining the equilibrium solubility of a compound in a given solvent.

3.1.1. Materials

- **Disperse Red 311** powder
- Selected organic solvents (analytical grade)
- Amber glass vials with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)

3.1.2. Procedure

- **Preparation of Saturated Solution:** Add an excess amount of **Disperse Red 311** to a known volume of the solvent in an amber glass vial. The excess solid is necessary to ensure that the solution reaches saturation.
- **Equilibration:** Seal the vials and place them in an orbital shaker or on a magnetic stirrer at a constant temperature. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same constant temperature for a few hours to allow the undissolved solid to settle. Alternatively, centrifuge the vials to facilitate the separation of the solid and liquid phases.
- **Sample Collection:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette. To ensure no solid particles are transferred, it is advisable to use a syringe filter.

- Quantification: Determine the concentration of **Disperse Red 311** in the collected sample. This can be done using either the gravimetric method or the spectrophotometric method as described below.

Quantification Methods

3.2.1. Gravimetric Method

- Accurately weigh an empty, dry container (e.g., a watch glass or a small beaker).
- Transfer the collected supernatant of the saturated solution to the pre-weighed container.
- Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the dye.
- Once the solvent is completely evaporated, weigh the container with the dried dye residue.
- The mass of the dissolved dye is the final weight minus the initial weight of the empty container.
- Calculate the solubility in g/L by dividing the mass of the dye by the volume of the supernatant taken.

3.2.2. Spectrophotometric Method This method is suitable for colored compounds like **Disperse Red 311** and requires the determination of its molar absorptivity in the chosen solvent.

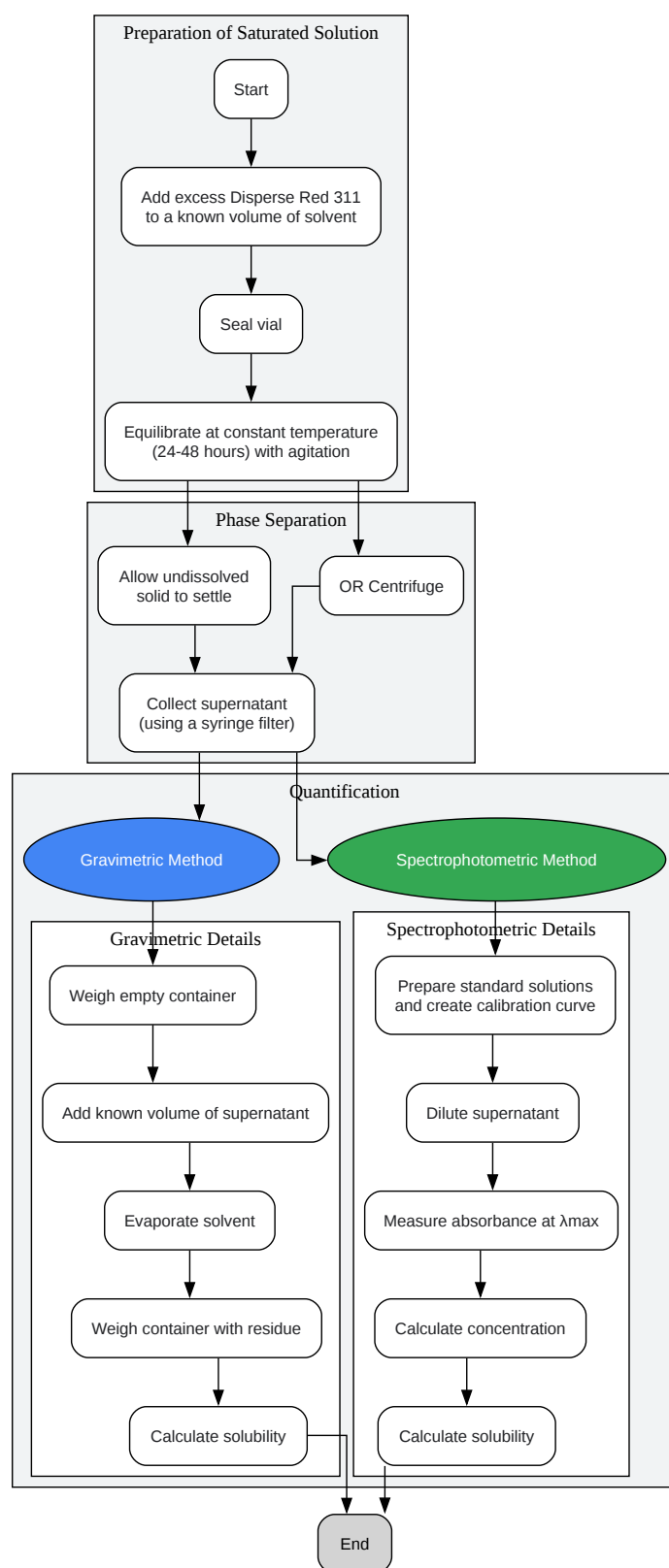
- Determination of λ_{max} : Prepare a dilute solution of **Disperse Red 311** in the solvent of interest. Scan the solution using a UV-Vis spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}).
- Calibration Curve: Prepare a series of standard solutions of **Disperse Red 311** of known concentrations in the same solvent. Measure the absorbance of each standard at the λ_{max} . Plot a graph of absorbance versus concentration to create a calibration curve. The curve should be linear and follow the Beer-Lambert law.
- Sample Analysis: Take the filtered supernatant from the saturated solution and dilute it with a known volume of the solvent to bring its absorbance within the linear range of the calibration

curve.

- **Concentration Calculation:** Measure the absorbance of the diluted sample at λ_{max} . Use the equation of the line from the calibration curve to calculate the concentration of the diluted sample.
- **Solubility Calculation:** Multiply the calculated concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of **Disperse Red 311** in the solvent.

Experimental Workflow and Signaling Pathways

The following diagrams illustrate the logical flow of the experimental protocols for determining the solubility of **Disperse Red 311**.



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Figure 1: Experimental workflow for determining the solubility of **Disperse Red 311**.

Conclusion

The solubility of **Disperse Red 311** in organic solvents is a critical parameter for its industrial application and scientific research. This guide provides a detailed framework of established experimental protocols, including the isothermal saturation method coupled with gravimetric or spectrophotometric quantification, to enable researchers to generate reliable and reproducible solubility data. The provided workflow diagram and data table structure are intended to facilitate a standardized approach to the determination and reporting of these crucial physicochemical properties. Further research to populate the solubility data table for a comprehensive range of solvents is highly encouraged.

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